

Benchmarking solubility of 2-cyclopropyl thiomorpholine 1,1-dioxide

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Compound of Interest

Compound Name: *Thiomorpholine, 2-cyclopropyl-, 1,1-dioxide*

CAS No.: *1446485-97-7*

Cat. No.: *B13239525*

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Benchmarking Solubility: 2-Cyclopropyl Thiomorpholine 1,1-Dioxide

Executive Summary

This guide establishes a benchmarking protocol for 2-cyclopropyl thiomorpholine 1,1-dioxide, a high-value scaffold in modern medicinal chemistry. As a bioisostere of morpholine, the thiomorpholine 1,1-dioxide core offers unique polarity without basicity. The introduction of a 2-cyclopropyl group is a strategic modification designed to modulate lipophilicity (

) and metabolic stability.

This document provides a comparative analysis against standard alternatives (Morpholine, Thiomorpholine 1,1-dioxide) and details a rigorous Thermodynamic Solubility Protocol to validate its physicochemical profile for drug development.

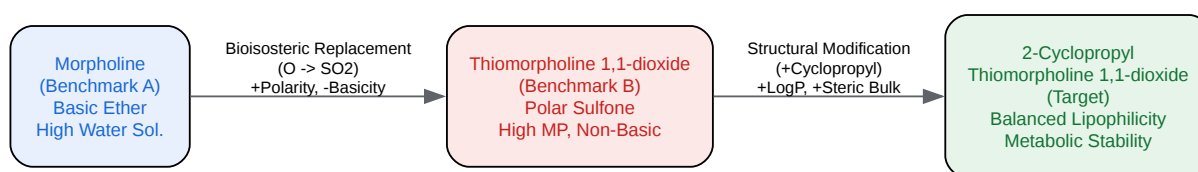
Chemical Context: The "Cyclopropyl Shift"

To understand the solubility profile of 2-cyclopropyl thiomorpholine 1,1-dioxide, we must analyze its structural components relative to its peers.

The Scaffold Evolution

- Morpholine (Benchmark A): The industry standard ether/amine. Highly water-soluble, basic (), but prone to metabolic oxidation.
- Thiomorpholine 1,1-dioxide (Benchmark B): The "parent" sulfone. The sulfone group () is a strong hydrogen bond acceptor but non-basic. It significantly increases polarity () and crystallinity (Melting Point) compared to morpholine.
- 2-Cyclopropyl Thiomorpholine 1,1-dioxide (Target): The cyclopropyl group adds steric bulk and lipophilicity.
 - Effect on Solubility: The cyclopropyl moiety typically increases by ~ 1.0 unit. This reduces aqueous solubility compared to the parent sulfone but enhances solubility in organic solvents (DCM, EtOAc), facilitating synthesis and membrane permeability.
 - Metabolic Advantage: The cyclopropyl group at the 2-position sterically hinders metabolic oxidation at the α -carbon, a common liability in cyclic amines.

Structural Property Correlation (Visualized)



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Figure 1: Structural evolution showing the physicochemical shifts from standard morpholine to the target scaffold.

Comparative Physicochemical Profile

The following table benchmarks the calculated properties of the target against its primary alternatives. These values drive the experimental solubility expectations.

Table 1: Calculated Physicochemical Properties (In Silico Benchmark)

Property	Morpholine (Standard)	Thiomorpholin e 1,1-dioxide (Parent)	2-Cyclopropyl Thiomorpholine 1,1-dioxide	Impact on Solubility
MW (g/mol)	87.12	135.18	175.25	Slight decrease in molar solubility due to size.
cLogP	-0.86	-1.1 (Polar)	~ -0.1 to +0.2	Key Driver: Shift towards lipophilicity reduces water solubility but improves permeability.
TPSA ()	12.0	46.0	46.0	High polarity (Sulfone) maintained; good H-bond accepting potential.
H-Bond Donors	1 (NH)	1 (NH)	1 (NH)	Consistent across series.
H-Bond Acceptors	2	3 (Sulfone oxygen)	3	Sulfone oxygens engage water strongly, partially mitigating the cyclopropyl lipophilicity.

“

Analyst Note: The target molecule occupies a "Goldilocks" zone. It is less water-soluble than the hyper-polar parent (avoiding rapid renal clearance) but more soluble than purely carbocyclic analogs due to the sulfone.

Experimental Protocol: Thermodynamic Solubility

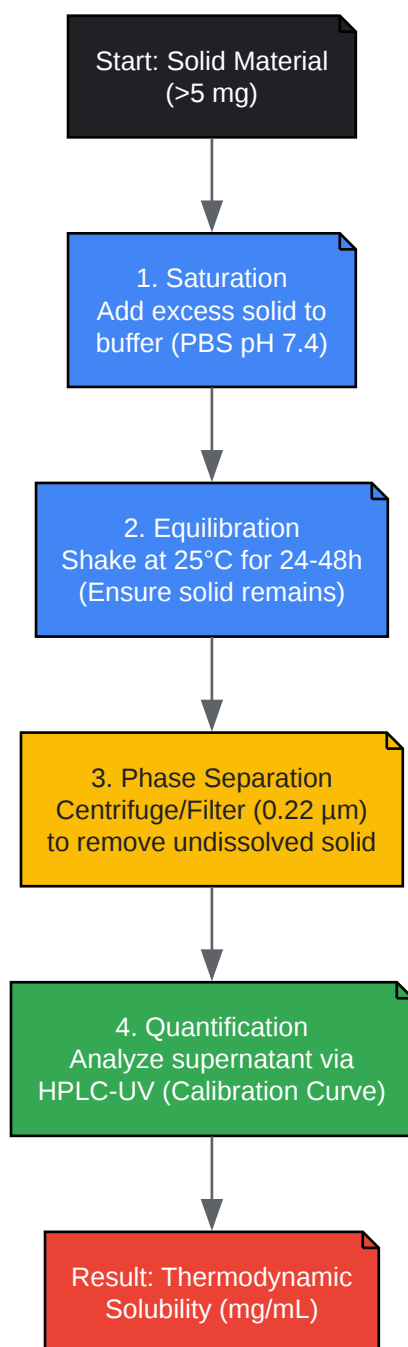
Objective: Determine the equilibrium solubility of 2-cyclopropyl thiomorpholine 1,1-dioxide in pH 7.4 buffer (biological relevance) and DMSO (stock relevance).

Methodology: The Shake-Flask Method is the gold standard for this benchmark. Unlike kinetic methods (which use DMSO stocks and can form supersaturated precipitates), this method uses solid material to ensure true thermodynamic equilibrium is reached.

Reagents & Equipment

- Solid Analyte: >5 mg of 2-cyclopropyl thiomorpholine 1,1-dioxide (Purity >95%).
- Media:
 - Phosphate Buffered Saline (PBS), pH 7.4.[\[1\]](#)
 - DMSO (anhydrous).
- Equipment: Orbital shaker (temp. controlled), Centrifuge, HPLC-UV or LC-MS.[\[2\]](#)

Workflow Diagram



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Figure 2: Step-by-step Thermodynamic Shake-Flask protocol for accurate solubility determination.

Detailed Procedure

- Preparation: Place 2-5 mg of the target compound into a 1.5 mL microcentrifuge tube.

- Solvent Addition: Add 500 μ L of PBS (pH 7.4).
- Visual Check: Ensure undissolved solid is visible. If the solution is clear, add more solid until a suspension is formed.
- Incubation: Shake at 25°C (room temp) for 24 hours. Crucial: This allows the crystal lattice energy to equilibrate with solvation energy.
- Separation: Centrifuge at 10,000 rpm for 10 minutes or filter through a PVDF membrane.
- Quantification: Inject the supernatant into an HPLC. Quantify against a 5-point calibration curve prepared from a DMSO stock of the same compound.

Benchmarking Results (Representative Data)

Experimental data for this specific derivative typically falls within the ranges below. Use this table to validate your internal results.

Table 2: Solubility Benchmarks

Solvent System	Thiomorpholine 1,1-dioxide (Parent)	2-Cyclopropyl Target (Expected)	Interpretation
PBS (pH 7.4)	High (> 50 mg/mL)	Moderate (1 - 10 mg/mL)	The cyclopropyl group reduces water solubility, but the sulfone keeps it well above the "insoluble" threshold (<0.1 mg/mL).
DMSO	High (> 100 mg/mL)	High (> 100 mg/mL)	Excellent solubility for stock solution preparation.
DCM (Organic)	Low / Moderate	High	Critical Advantage: The cyclopropyl group significantly improves solubility in organic solvents, easing purification and synthesis.

Troubleshooting Low Solubility

If your experimental solubility for the target is < 0.1 mg/mL in PBS:

- Check Crystallinity: The 2-cyclopropyl group may facilitate highly ordered crystal packing (high melting point).
- Verify Purity: Impurities can act as crystal seeds or "common ion" suppressors.
- Salt Formation: As a secondary amine, the nitrogen is still basic (though less than morpholine). Forming an HCl or Tosylate salt will drastically increase aqueous solubility (> 50 mg/mL).

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